

Spectroscopic Characterization of 5,8-Dimethoxy-2-(4-methoxyphenyl)quinoline: A Technical Guide

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Compound of Interest

Compound Name:	5,8-Dimethoxy-2-(4-methoxyphenyl)quinoline
CAS No.:	860612-45-9
Cat. No.:	B2879003

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Introduction

5,8-Dimethoxy-2-(4-methoxyphenyl)quinoline is a polysubstituted quinoline derivative of significant interest in medicinal chemistry and materials science. The quinoline scaffold is a key pharmacophore in numerous clinically approved drugs, and its derivatives are known to exhibit a wide range of biological activities, including anticancer, antimalarial, and antibacterial properties. The specific substitution pattern of this compound, featuring electron-donating methoxy groups, suggests potential for unique photophysical properties and biological interactions.

This technical guide provides a comprehensive overview of the spectroscopic characterization of **5,8-Dimethoxy-2-(4-methoxyphenyl)quinoline**. As direct experimental data for this specific molecule is not readily available in public literature, this document presents a detailed, predictive analysis based on the well-established spectroscopic principles and extensive data from structurally analogous compounds. This guide is intended for researchers, scientists, and

drug development professionals, offering a robust framework for the identification, characterization, and quality control of this and related quinoline derivatives.

Molecular Structure and Numbering

The structural framework and atom numbering scheme for **5,8-Dimethoxy-2-(4-methoxyphenyl)quinoline** are presented below. This numbering system will be used consistently throughout this guide for the assignment of spectroscopic signals.

Caption: Molecular structure and atom numbering of **5,8-Dimethoxy-2-(4-methoxyphenyl)quinoline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. The predicted ^1H and ^{13}C NMR spectra of **5,8-Dimethoxy-2-(4-methoxyphenyl)quinoline** are detailed below, based on the analysis of similar compounds reported in the literature.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

^1H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the aromatic protons of the quinoline and phenyl rings, as well as the methoxy group protons.

Predicted ^1H NMR Data (500 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
~8.20	d	~8.5	1H	H4
~7.95	d	~8.8	2H	H2', H6'
~7.40	d	~8.5	1H	H3
~7.05	d	~8.8	2H	H3', H5'
~6.90	d	~8.0	1H	H6
~6.70	d	~8.0	1H	H7
~4.10	s	-	3H	8-OCH ₃
~3.95	s	-	3H	5-OCH ₃
~3.90	s	-	3H	4'-OCH ₃

Interpretation of the ¹H NMR Spectrum:

- **Quinoline Protons:** The protons on the quinoline core are expected to appear in the aromatic region. H4 is anticipated to be the most downfield of the quinoline protons due to the anisotropic effect of the neighboring nitrogen atom. It should appear as a doublet, coupled to H3. H3 will also be a doublet, coupled to H4. The protons H6 and H7 on the dimethoxy-substituted ring are expected to be doublets, coupled to each other.
- **Phenyl Protons:** The protons of the 4-methoxyphenyl group will exhibit a characteristic AA'BB' system. The ortho-protons (H2' and H6') will be downfield compared to the meta-protons (H3' and H5') and will appear as a doublet. The meta-protons will also appear as a doublet.
- **Methoxy Protons:** The three methoxy groups are expected to appear as sharp singlets in the upfield region of the spectrum, each integrating to three protons.

Experimental Protocol for ¹H NMR:

- Dissolve approximately 5-10 mg of the sample in 0.6 mL of deuterated chloroform (CDCl₃).

- Transfer the solution to a 5 mm NMR tube.
- Acquire the spectrum on a 400 or 500 MHz NMR spectrometer.
- Use tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Process the data with appropriate software, including Fourier transformation, phase correction, and baseline correction.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule.

Predicted ^{13}C NMR Data (125 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~161.0	C4'
~157.0	C2
~155.5	C8
~150.0	C5
~148.5	C8a
~138.0	C4a
~132.0	C1'
~129.5	C2', C6'
~127.0	C4
~121.0	C6
~118.0	C3
~114.5	C3', C5'
~107.0	C7
~56.0	8-OCH ₃
~55.8	5-OCH ₃
~55.4	4'-OCH ₃

Interpretation of the ¹³C NMR Spectrum:

- Quaternary Carbons: The carbon atoms bearing substituents (C2, C4', C5, C8, C4a, C8a, and C1') are expected to appear at lower field strengths. The carbons attached to oxygen (C2, C4', C5, and C8) will be the most deshielded.
- CH Carbons: The protonated aromatic carbons will appear in the range of approximately 107-130 ppm.

- Methoxy Carbons: The carbons of the methoxy groups will be observed in the upfield region, typically around 55-56 ppm.

Experimental Protocol for ^{13}C NMR:

- Use the same sample prepared for ^1H NMR.
- Acquire the spectrum on a 100 or 125 MHz NMR spectrometer.
- Employ proton decoupling to simplify the spectrum.
- A sufficient number of scans should be acquired to obtain a good signal-to-noise ratio.
- The chemical shifts are referenced to the solvent peak of CDCl_3 (δ 77.16 ppm).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Predicted IR Absorption Bands

Frequency (cm ⁻¹)	Intensity	Assignment
3050-3000	Medium	C-H stretching (aromatic)
2950-2850	Medium	C-H stretching (methyl)
1620-1580	Strong	C=N and C=C stretching (quinoline ring)
1520-1480	Strong	C=C stretching (aromatic rings)
1250-1200	Strong	C-O stretching (aryl ether, asymmetric)
1050-1000	Strong	C-O stretching (aryl ether, symmetric)
850-800	Strong	C-H out-of-plane bending (aromatic)

Interpretation of the IR Spectrum:

- The presence of aromatic rings is confirmed by the C-H stretching vibrations above 3000 cm⁻¹ and the C=C stretching bands in the 1620-1480 cm⁻¹ region.[7][8]
- The characteristic strong absorptions around 1250 cm⁻¹ and 1050 cm⁻¹ are indicative of the aryl ether linkages of the methoxy groups.[9]
- The C-H stretching of the methyl groups will be observed below 3000 cm⁻¹.

Experimental Protocol for IR Spectroscopy:

- The spectrum can be recorded using a Fourier Transform Infrared (FT-IR) spectrometer.
- For a solid sample, the KBr pellet method or Attenuated Total Reflectance (ATR) can be used.
- Record the spectrum over the range of 4000-400 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Predicted Mass Spectrum Data

- Molecular Ion (M^+): $m/z = 293.12$ (for $C_{18}H_{15}NO_3$)
- Major Fragments:
 - $m/z = 278$ ($M - CH_3$) $^+$: Loss of a methyl radical from one of the methoxy groups.
 - $m/z = 262$ ($M - OCH_3$) $^+$: Loss of a methoxy radical.
 - $m/z = 135$ (C_9H_7O) $^+$: Fragment corresponding to the 4-methoxyphenyl cation.

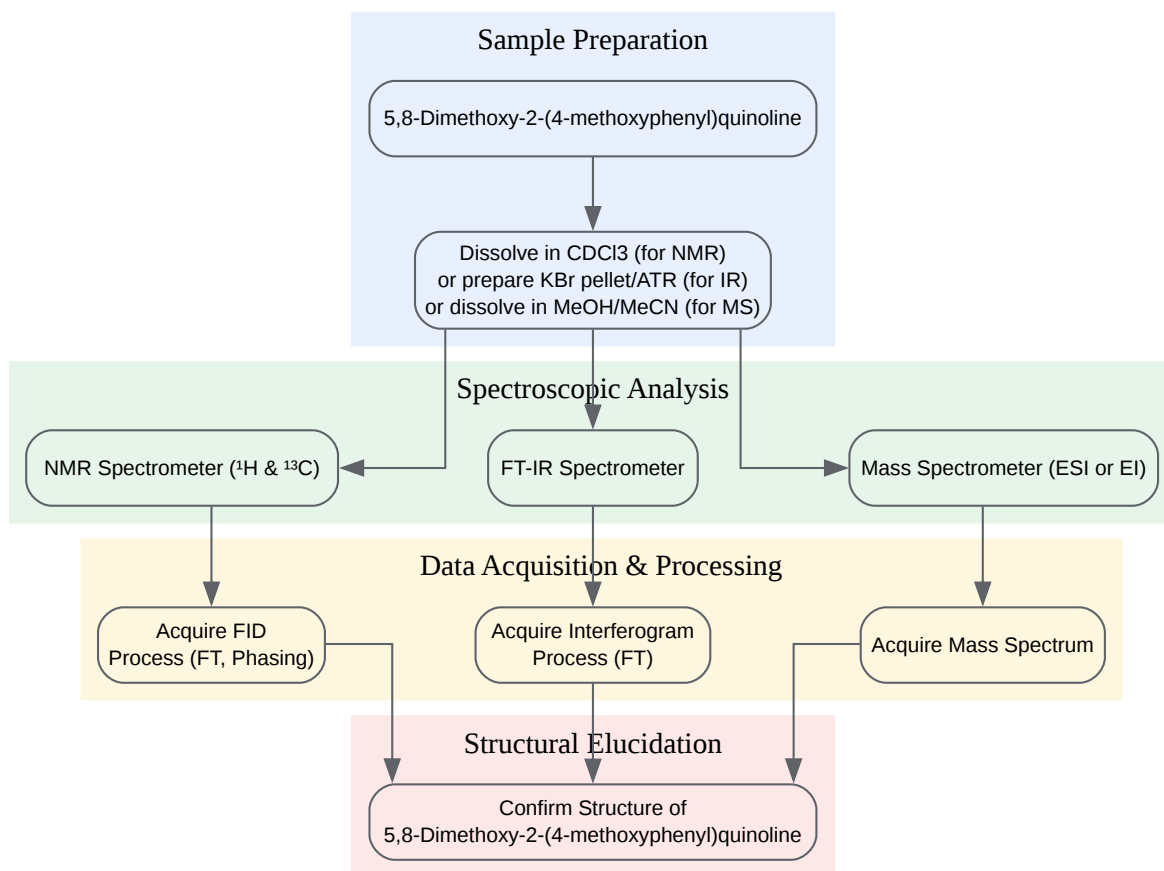
Interpretation of the Mass Spectrum:

The mass spectrum is expected to show a prominent molecular ion peak at m/z 293, confirming the molecular weight of the compound.^{[1][2][4][10]} The fragmentation pattern will likely involve the loss of methyl and methoxy radicals from the methoxy substituents, which are common fragmentation pathways for such compounds.

Experimental Protocol for Mass Spectrometry:

- The mass spectrum can be obtained using an Electrospray Ionization (ESI) or Electron Impact (EI) mass spectrometer.
- For ESI, the sample is dissolved in a suitable solvent like methanol or acetonitrile and infused into the source.
- For EI, a small amount of the solid sample is introduced directly into the source.
- High-resolution mass spectrometry (HRMS) should be performed to confirm the elemental composition of the molecular ion.

Visualization of Experimental Workflow



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Caption: Workflow for the spectroscopic characterization of **5,8-Dimethoxy-2-(4-methoxyphenyl)quinoline**.

Conclusion

This technical guide provides a detailed predictive analysis of the spectroscopic data for **5,8-Dimethoxy-2-(4-methoxyphenyl)quinoline**. The presented ¹H NMR, ¹³C NMR, IR, and MS data, along with the detailed interpretation and experimental protocols, offer a comprehensive resource for the unambiguous characterization of this important quinoline derivative. The principles and data outlined herein can be readily applied by researchers in the fields of

synthetic chemistry, medicinal chemistry, and materials science to support their research and development endeavors. The provided information is grounded in the extensive literature on related compounds, ensuring a high degree of scientific integrity and practical utility.

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- To cite this document: BenchChem. [Spectroscopic Characterization of 5,8-Dimethoxy-2-(4-methoxyphenyl)quinoline: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2879003/docs#spectroscopic-characterization-of-5-8-dimethoxy-2-4-methoxyphenyl-quinoline-a-technical-guide>]

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